Large-scale synthesis of (R)-2-Methoxypropylamine

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest	
Compound Name:	*(R)-2-Methoxypropylamine*
CAS No.:	*162356-14-1*
Cat. No.:	*B597485*

Get Quote

Application Note: Scalable Biocatalytic Synthesis of (R)-1-Methoxypropan-2-amine

Executive Summary

This guide details the large-scale synthesis of (2R)-1-methoxypropan-2-amine (also known as (R)-MOIPA or (R)-2-amino-1-methoxypropane). While the prompt specifies "**(R)-2-Methoxypropylamine**," industrial nomenclature often uses this term interchangeably for the 1-methoxy-2-propylamine regioisomer, a critical chiral intermediate for herbicide (e.g., Metolachlor derivatives) and kinase inhibitor production.

Nomenclature Alert:

- Target Molecule: (2R)-1-methoxypropan-2-amine
- Structure:
- CAS: 162356-14-1 (R-isomer specific); 37143-54-7 (Racemic).

© 2026 BenchChem. All rights reserved.

This protocol prioritizes Biocatalytic Transamination over classical resolution. This route offers superior atom economy (100% theoretical yield vs. 50% for resolution), eliminates heavy metal catalysts, and operates under mild aqueous conditions.

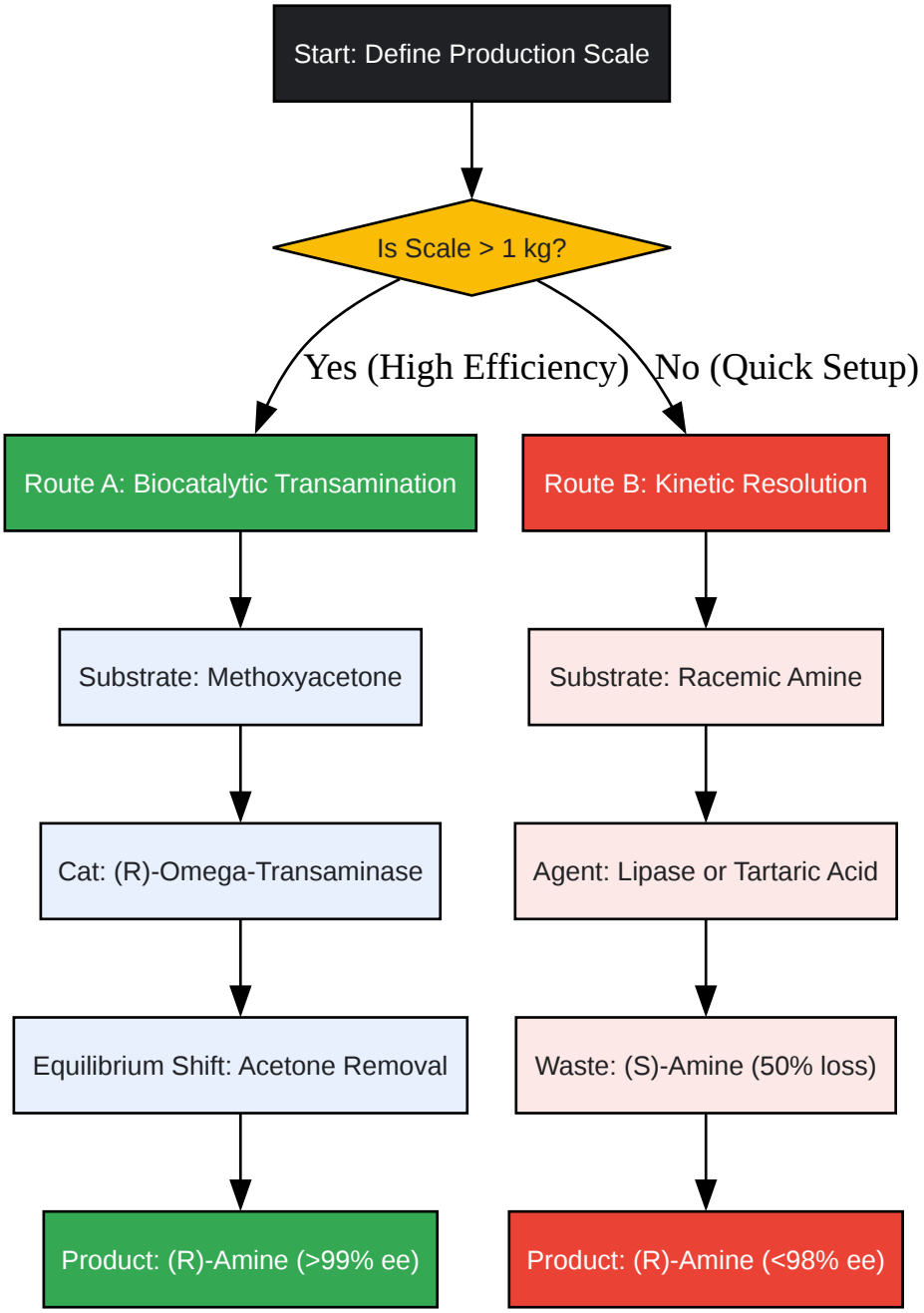
Strategic Route Selection

The selection of the synthetic route is determined by scale, required enantiomeric excess (%ee), and equipment availability.

Feature	Route A: Biocatalytic Transamination **(Recommended)**	Route B: Classical Resolution **(Alternative)**
Starting Material	Methoxyacetone (1-methoxypropan-2-one)	Racemic 1-methoxypropan-2-amine
Chiral Selector	(R)-Selective -Transaminase	L-Tartaric Acid or Lipase (CALB)
Theoretical Yield	100% (Kinetic & Thermodynamic control)	50% (Max) without recycling
Enantiomeric Excess	>99% ee	95-98% ee (requires recrystallization)
Scalability	High (Multi-ton proven)	Medium (Solvent intensive)
Waste Profile	Low (Acetone byproduct)	High (Unwanted enantiomer waste)

Decision Matrix (DOT Visualization)

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Decision matrix favoring biocatalysis for large-scale synthesis due to atom economy.

Detailed Protocol: Biocatalytic Transamination

This process utilizes an (R)-selective

© 2026 BenchChem. All rights reserved.

-transaminase to transfer an amino group from an inexpensive donor (Isopropylamine) to the prochiral ketone (Methoxyacetone).

Reaction Mechanism

- Key Driver: The reaction is reversible (

). To drive conversion to >95%, the byproduct (acetone) must be continuously removed via vacuum or inert gas sweep, taking advantage of its lower boiling point relative to IPA and water.

Materials & Equipment

- Enzyme: (R)-selective

  -Transaminase (e.g., commercially available variants from Codexis, Johnson Matthey, or wild-type Arthrobacter sp. variants).
- Cofactor: Pyridoxal-5'-phosphate (PLP).
- Substrate: Methoxyacetone (CAS 5878-19-3), purity >98%.
- Amine Donor: Isopropylamine (IPA), 2.0 - 5.0 equivalents.
- Buffer: 100 mM Potassium Phosphate, pH 7.5 - 8.5.
- Reactor: Thermostated vessel with overhead stirring and vacuum distillation capability.

Step-by-Step Procedure

Step 1: Buffer Preparation & Enzyme Activation

- Charge reactor with 100 mM Potassium Phosphate buffer (pH 8.0).
- Add PLP (1 mM final concentration). Stir until yellow solution forms.
- Add (R)-Transaminase powder (loading: 2–5 g/L depending on specific activity).
- Critical: Stir gently at 30°C for 30 mins to rehydrate and activate the enzyme.

© 2026 BenchChem. All rights reserved.

Step 2: Substrate Loading

- Add Isopropylamine (IPA) (2.0 equivalents relative to ketone).
- Note: Addition of IPA is exothermic and will raise pH. Adjust pH back to 8.0 using 6M HCl or

  .
- Add Methoxyacetone (final concentration 0.5 M to 1.0 M).
- Add DMSO (5% v/v) if substrate solubility is an issue (usually not required for methoxyacetone).

Step 3: Reaction & Equilibrium Displacement

- Heat reactor to 45°C (or enzyme optimum).
- Equilibrium Shift: Apply partial vacuum (approx. 200–400 mbar) or a continuous nitrogen sweep. The goal is to strip the volatile acetone byproduct without stripping all the Isopropylamine.
- Replenishment: If IPA is lost to vacuum, replenish via a dosing pump to maintain >1.5 eq excess.
- Monitor reaction via GC (see Section 5) every 2 hours. Target conversion >95%.

Step 4: Workup (Downstream Processing)

- Quench: Once conversion >95%, cool to 20°C.
- Acidification: Adjust pH to 2.0 using 30% HCl. This protonates the product amine (

  ), keeping it in the aqueous phase.
- Extraction 1 (Waste Removal): Extract with MTBE or Ethyl Acetate to remove unreacted ketone and non-basic impurities. Discard organic layer.
- Basification: Adjust aqueous phase pH to >12 using 50% NaOH. The product is now a free base (

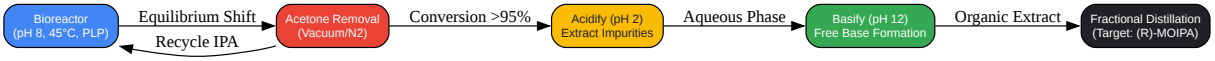
© 2026 BenchChem. All rights reserved.

).

- Extraction 2 (Product Recovery): Extract the aqueous phase 3x with MTBE or Dichloromethane (DCM).
- Isolation: Dry combined organics over

  . Filter and concentrate.
- Purification: Fractional distillation (bp approx 93-95°C).

Process Visualization



Click to download full resolution via product page

Caption: Workflow for biocatalytic production including equilibrium displacement and pH-swing extraction.

Quality Control & Analytics

Trustworthiness in synthesis relies on robust validation.

Method: Chiral Gas Chromatography (GC)[1]

- Column: Hydrodex

  -TBDAc or Chirasil-DEX CB (25m x 0.25mm).
- Carrier Gas: Helium (1.0 mL/min).
- Temperature Program: 60°C (hold 2 min)

  5°C/min

  160°C.

© 2026 BenchChem. All rights reserved.

- Derivatization (Optional): Trifluoroacetic anhydride (TFAA) can improve peak shape if tailing occurs.

Specifications Table:

Parameter	Specification	Analytical Method
Appearance	Colorless liquid	Visual
Purity (GC)		GC-FID
Enantiomeric Excess		Chiral GC
Water Content		Karl Fischer
Residual Solvents	Meets ICH limits	Headspace GC

Safety & Handling

- Flammability: (R)-1-Methoxypropan-2-amine and Isopropylamine are highly flammable (Flash point < 20°C). Ground all equipment.
- Toxicity: Amines are corrosive to skin and eyes. Use butyl rubber gloves and face shields.
- Ventilation: Process must be enclosed; transaminases can be sensitizers (powder inhalation risk).

References

- Richter, N. et al. (2025). "Enzyme and Reaction Engineering in Biocatalysis: Synthesis of (S)-Methoxyisopropylamine." CHIMIA. Link (Note: Describes the (S)-enantiomer process; (R)-process uses the complementary enzyme).
- BenchChem. (2025).[2] "Technical Guide: (S)-1-Methoxy-2-propylamine CAS 99636-32-5." Link[3]
- Codexis, Inc. "Transaminase Biocatalysts for Chiral Amine Synthesis." U.S. Patent Applications.

© 2026 BenchChem. All rights reserved.

- PubChem. "**(R)-2-Methoxypropylamine** Compound Summary."[4] National Library of Medicine. Link
- Sigma-Aldrich. "Product Specification: (S)-1-Methoxy-2-propylamine."[5] Link

(Note: While industrial literature heavily documents the (S)-enantiomer for Metolachlor, the protocols are chemically identical for the (R)-enantiomer provided an (R)-selective transaminase is employed.)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. pp.bme.hu [pp.bme.hu]
- 2. pdf.benchchem.com [pdf.benchchem.com]
- 3. (S)-(+)-1-METHOXY-2-PROPYLAMINE | 99636-32-5 | Benchchem [benchchem.com]
- 4. (R)-2-Methoxypropylamine | C4H11NO | CID 42427145 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. (S)-1-甲氧基-2-丙胺 ChiPros®, produced by BASF, 99% | Sigma-Aldrich [sigmaaldrich.com]
- To cite this document: BenchChem. [Large-scale synthesis of (R)-2-Methoxypropylamine]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b597485/docs#large-scale-synthesis-of-r-2-methoxypropylamine]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.